

Givinostat epigenetic modulation explained

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Givinostat

CAS No.: 497833-27-9

Cat. No.: S548078

[Get Quote](#)

Experimental Protocols & Key Findings

For research and development purposes, the methodologies from foundational studies are crucial for replicating or designing experiments with **givinostat**.

Cytotoxic Activity in Glioblastoma Cancer Stem Cells (GSCs) [1]

This protocol assessed **givinostat**'s efficacy against highly resistant cancer stem cells.

- **Cell Culture:** Human GBM Cancer Stem Cells (CSCs) were isolated from nine patient-derived glioma specimens and cultured in serum-free medium supplemented with bFGF and EGF to maintain stemness. Differentiated GBM cells and normal human mesenchymal stem cells (MSCs) were used as controls.
- **Treatment:** Cells were treated with **Givinostat (ITF2357)** across a range of concentrations. Control groups received DMSO vehicle.
- **Viability Assay:** Cell viability was measured using the **MTS assay** after **givinostat** exposure.
- **Sphere-Formation Assay:** Self-renewal capacity was evaluated by measuring the ability of single cells to form new tumor spheres in non-adherent conditions after treatment.
- **Key Findings:** **Givinostat** significantly reduced viability and self-renewal in all nine GBM CSC cultures in a dose-dependent manner. Conversely, it showed minimal cytotoxic activity against differentiated GBM cells and normal MSCs, indicating selective targeting of the stem cell population.

Comparative Epigenetic Profiling in Melanoma [2]

This study compared the immunomodulatory signatures induced by different classes of epigenetic drugs in melanoma.

- **Cell Lines & Treatment:** A panel of 14 melanoma cell lines, characterized for mutational and differentiation profiles, was treated with various epigenetic inhibitors:
 - **DNMT inhibitor:** Guadecitabine
 - **HDAC inhibitor:** **Givinostat**
 - **BET inhibitors:** JQ1, OTX015
 - **EZH2 inhibitor:** GSK126
- **Dosing:** Cells were treated twice (at 24h and 72h) and evaluated at 144h. Drug doses were tailored to each cell line to achieve a response of >60% of control in an MTT viability assay.
- **Gene Expression Analysis:** Transcriptomic profiles were analyzed to identify modulated genes and pathways. Upstream Regulator (UR) analysis was used to identify master molecules explaining the changes.
- **Key Findings:** **Givinostat** frequently **upregulated immune-related genes**, though to a lesser extent than the DNMT inhibitor guadecitabine. In contrast, BET inhibitors mostly downregulated such genes. This positioned **givinostat** as a more favorable immunomodulatory agent compared to BET or EZH2 inhibition in the context of combination immunotherapy.

Quantitative Data from Recent Clinical Studies

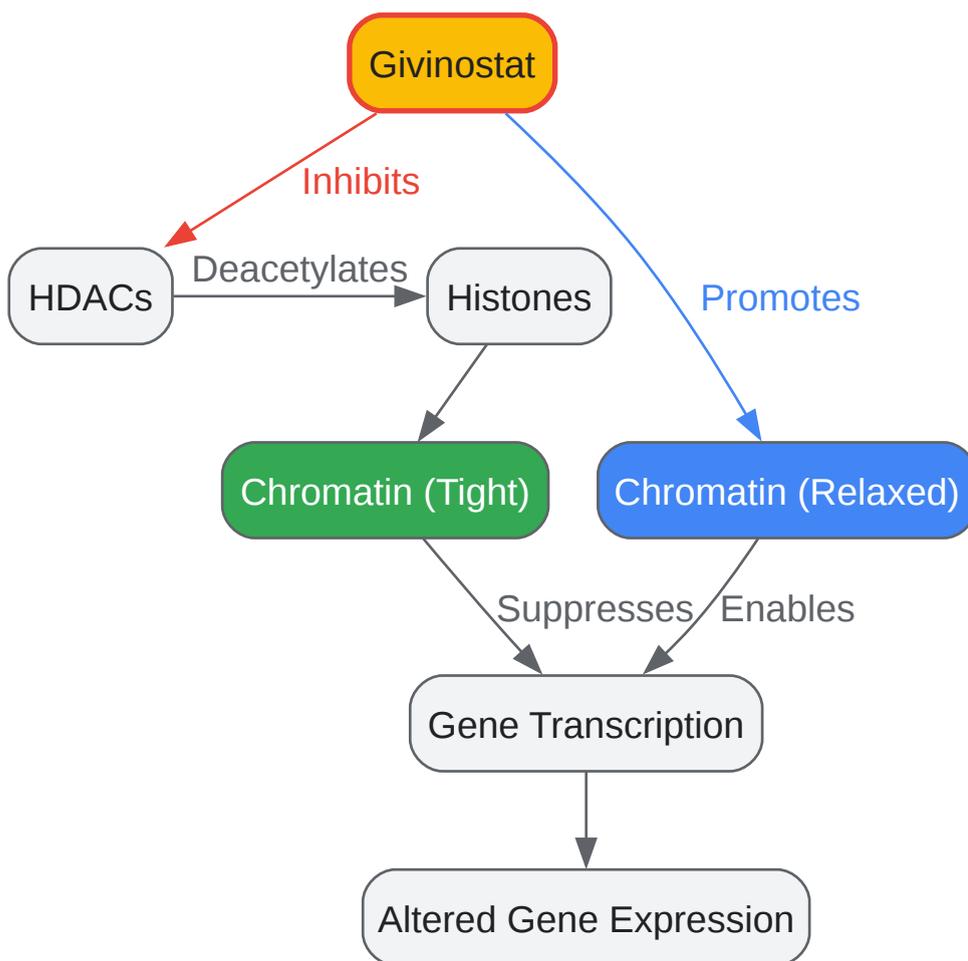
Recent analyses from the clinical development of **givinostat** in DMD provide concrete efficacy and safety data, valuable for a comprehensive profile of the drug.

Study / Analysis Focus	Key Quantitative Findings
Phase 3 EPIDYS Trial (Flexible Dosing) [3] [4]	At 72 weeks, the placebo-corrected difference in 4-stair climb (4SC) time was:
	<ul style="list-style-type: none">• Dose A: -2.61 seconds (95% CI: -4.97, -0.26)• Dose B: -1.35 seconds (95% CI: -3.25, 0.54)• Dose C: -1.90 seconds (95% CI: -4.48, 0.67) Long-Term Extension Study [5] Maximum givinostat exposure >8 years. Post-hoc comparisons with natural history data showed givinostat + corticosteroids delayed loss of ability to rise from the floor, loss of 4-stair climb ability, and loss of ambulation by 2.0-3.3 years (all nominal $p < 0.05$). Safety (Thrombocytopenia) [3] [4] 32.2% of givinostat-treated patients experienced thrombocytopenia/decreased platelet count (vs. 0% on placebo). All events were Grade 1 or 2. Median time to platelet nadir: 85.0 days; median time to

recovery: **26.0 days**. | | **Efficacy by Biomarker (VLFF)** [3] [4] | Reductions in vastus lateralis fat fraction (VLFF) at 18 months were correlated with improvements in functional endpoints (4SC, 6-minute walk test, NSAA), suggesting VLFF is a clinically meaningful biomarker of response. |

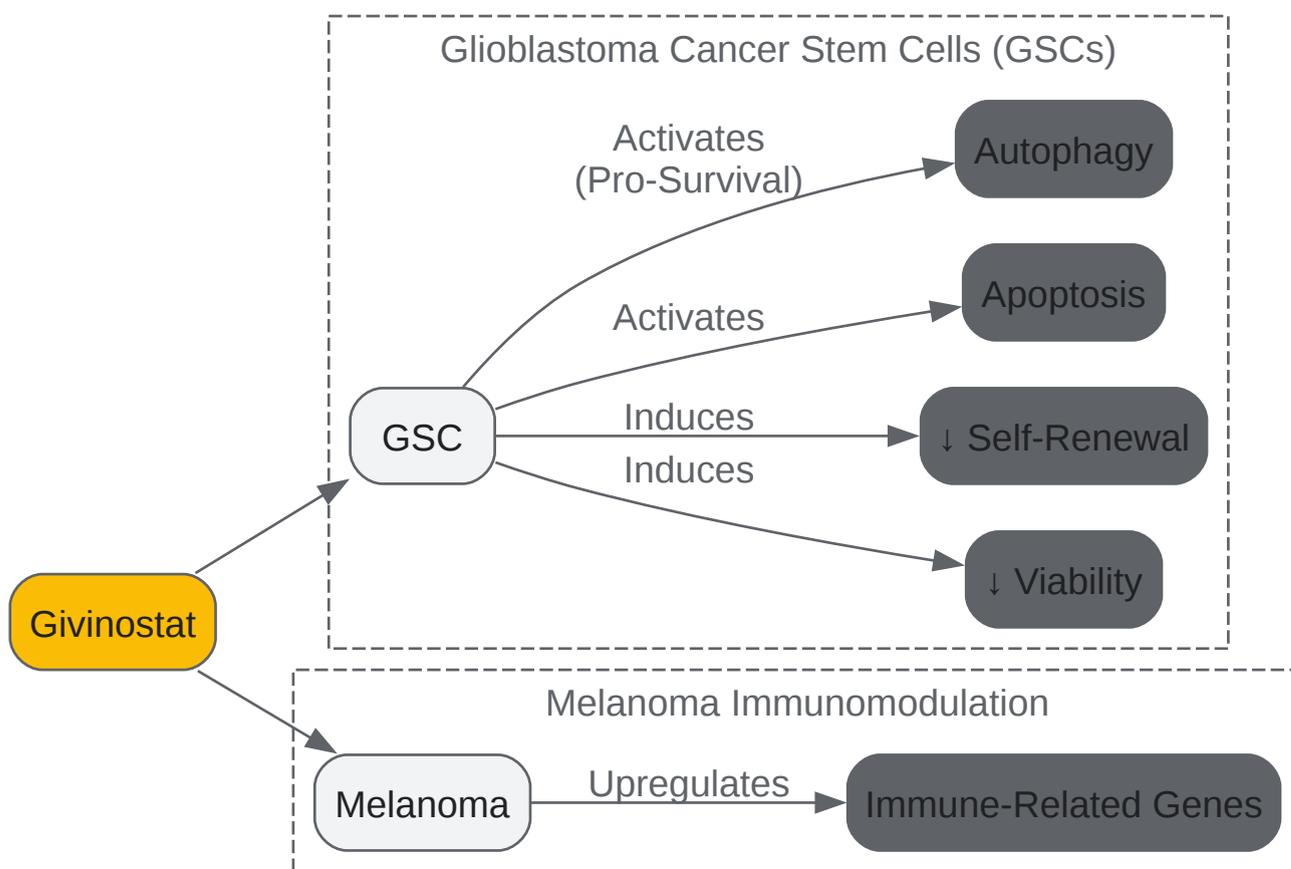
Givinostat's Mechanism in Disease Context

The diagrams below illustrate the core mechanism of action of **givinostat** and its investigated role in cancer therapy based on the search results.



[Click to download full resolution via product page](#)

Givinostat inhibits HDACs, preventing histone deacetylation. This promotes an open chromatin state that facilitates gene transcription [1] [6].



[Click to download full resolution via product page](#)

In cancer research, **givinostat** shows context-specific effects: it directly kills glioblastoma stem cells while upregulating immune genes in melanoma, suggesting potential for combination immunotherapy [2] [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Frontiers | Inhibition of the Autophagy Pathway Synergistically... [frontiersin.org]
2. Landscape of immune-related signatures induced by targeting of... [jeccr.biomedcentral.com]
3. New Data Presented on Givinostat for Treatment of ... [prnewswire.com]

4. New Data on the Use of Givinostat for Treatment of Patients ... [checkrare.com]
5. Long-Term Evaluation of Givinostat in Duchenne Muscular ... [pubmed.ncbi.nlm.nih.gov]
6. : Uses, Interactions, Mechanism of Action | DrugBank Online Givinostat [go.drugbank.com]

To cite this document: Smolecule. [Givinostat epigenetic modulation explained]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b548078#givinostat-epigenetic-modulation-explained]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com